

Chemical Identifier for Leptomerine

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Leptomerine

Cat. No.: S1942713

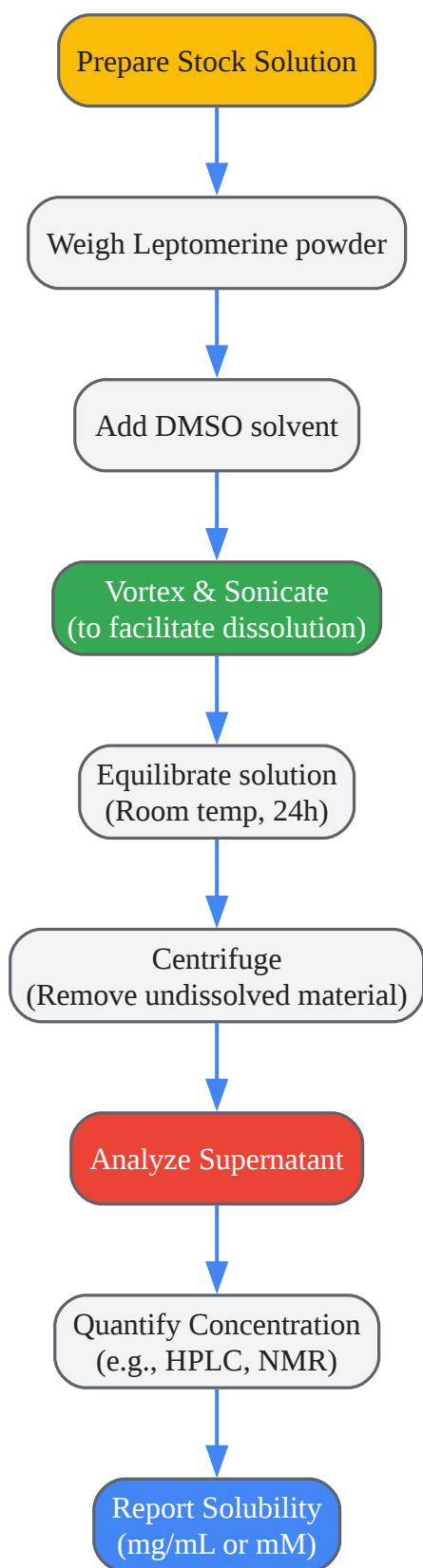
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From the search results, here is the basic chemical information for **Leptomerine**, which can be useful for ordering and characterizing the compound [1]:

Item	Information
CAS Number	22048-97-1
Supplier	Biocrick (listed in background materials, not core content) [1]

Workflow for Solubility Determination

Based on general best practices and methods described in the search results for similar compounds [2] [3], you can determine the solubility of **Leptomerine** experimentally. The following diagram outlines the key stages of this process.



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Experimental workflow for solubility determination

Suggested Experimental Protocol

Here is a detailed methodology you can adapt, drawing from techniques used in recent studies on natural product formulations and solubility measurements [2] [4] [3]:

- **Stock Solution Preparation:** Prepare a saturated solution by adding an excess amount of **Leptomerine** powder to pure DMSO in a sealed vial [3].
- **Agitation and Equilibration:** Agitate the mixture vigorously using a vortex mixer, followed by sonication in an ultrasonic bath (at a temperature below 60°C if stability is a concern). Allow the solution to equilibrate at room temperature (e.g., 25°C) for 24 hours with continuous shaking [2] [4].
- **Separation:** Centrifuge the solution at high speed (e.g., 10,000-15,000 x g) for 10-15 minutes to separate any undissolved material from the supernatant [3].
- **Quantification:**
 - **HPLC Analysis:** Dilute the clear supernatant with a suitable mobile phase (e.g., methanol or acetonitrile-water mixtures). Analyze using a validated HPLC-UV method by comparing against a standard curve of **Leptomerine** in the same diluent [4].
 - **NMR Spectroscopy (Alternative):** As demonstrated for fragment-based screening, use an internal standard (e.g., isoleucine) and the ERETIC2 method or PULCON for absolute quantification via ¹H NMR without the need for a calibration curve [2].

Strategies for Solubility Enhancement

If **Leptomerine** shows poor solubility, consider these formulation strategies, which have been successfully applied to other natural products like piperine [4]:

- **Nanoparticle Formulation:** Use techniques like flash nanoprecipitation with a Multi-Inlet Vortex Mixer (MIVM). Co-polymers like Eudragit L100-55 and stabilizers like Poloxamer 188 can be employed to create stable nanoparticle dispersions, significantly increasing apparent solubility [4].
- **Binary Solvent Systems:** If your assay conditions allow for a small percentage of organic solvent, test the solubility of **Leptomerine** in binary mixtures, such as DMSO and water. The solubility typically increases with the DMSO fraction, which can be systematically characterized [3].

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References

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2. DMSO Solubility Assessment for Fragment-Based Screening [pmc.ncbi.nlm.nih.gov]
3. Experimental and Computational Approaches for Solubility ... [mdpi.com]
4. Significantly Increased Aqueous Solubility of Piperine via ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Chemical Identifier for Leptomerine]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1942713#leptomerine-solubility-dms0>]

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